

Comprehensive Safety and Handling Guide for cis-Vitamin K1

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Compound of Interest

Compound Name: *cis-Vitamin K1*

Cat. No.: B132989

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for handling **cis-Vitamin K1** (also known as phylloquinone), with a focus on procedural guidance for operations and disposal.

Hazard Assessment

cis-Vitamin K1 is a viscous oil that is sensitive to air, moisture, and light. While some safety data sheets (SDS) classify it as a non-hazardous substance under OSHA 29 CFR 1910.1200, others consider it hazardous, with the potential to cause skin sensitization or irritation.^{[1][2][3]} Given the conflicting information, it is prudent to handle **cis-Vitamin K1** with care, adhering to good laboratory practices and utilizing appropriate personal protective equipment (PPE).

Quantitative Toxicity Data

The following table summarizes the available acute toxicity data for Vitamin K1. It is important to note that occupational exposure limits have not been established by major regulatory bodies.

Route of Administration	Species	Test	Value	Reference
Oral	Mouse	LD50	25,000 mg/kg	
Intravenous	Mouse	LD50	>6,750 mg/kg	

LD50: Lethal Dose, 50%. The dose required to kill half the members of a tested population.

Personal Protective Equipment (PPE) Protocol

The selection of PPE is critical to minimize exposure. The following protocol outlines the required equipment for handling **cis-Vitamin K1** in a laboratory setting.

Step 1: Eye and Face Protection

- Action: Wear protective safety glasses with side shields or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Rationale: To protect eyes from potential splashes or aerosols.

Step 2: Hand Protection

- Action: Wear nitrile rubber gloves.
- Rationale: To prevent direct skin contact.
- Procedure: Gloves must be inspected for integrity before use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Always wash hands thoroughly after handling the substance and removing gloves.

Step 3: Skin and Body Protection

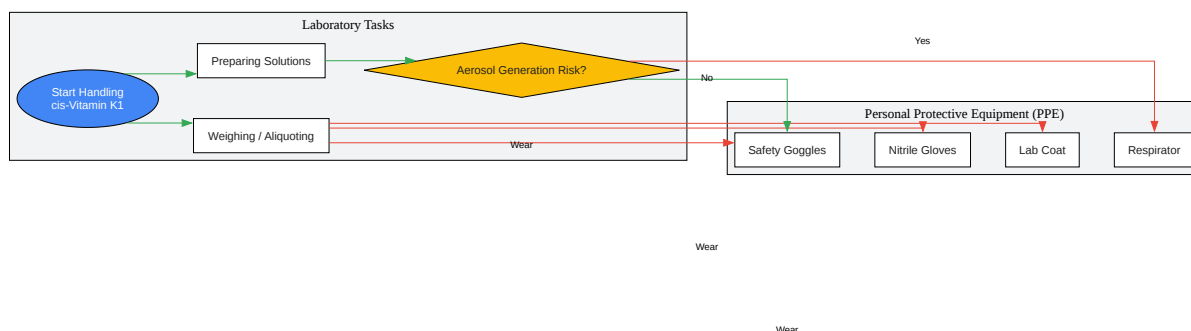
- Action: Wear a standard laboratory coat. For tasks with a higher risk of splashing, consider additional protective clothing.
- Rationale: To protect skin and personal clothing from contamination.

Step 4: Respiratory Protection

- Action: Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.

- Rationale: **cis-Vitamin K1** is a viscous liquid with low volatility. However, if there is a risk of generating aerosols or mists, or if working in a poorly ventilated area, a NIOSH-approved respirator should be used.

The following diagram illustrates the decision-making process for selecting the appropriate PPE.



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References

- 1. szabo-scandic.com [szabo-scandic.com]
- 2. haenseler.ch [haenseler.ch]
- 3. neogen.com [neogen.com]
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